

Essential Safety and Logistical Information for Handling (+)-gamma-Pinene

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Compound of Interest

Compound Name: (+)-gamma-Pinene

CAS No.: 5947-71-7

Cat. No.: B13805278

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This document provides comprehensive guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for **(+)-gamma-Pinene**.

Physicochemical and Hazard Data

Proper handling procedures are informed by the substance's physical and chemical properties, as well as its inherent hazards.

Property	Value
Chemical Formula	C ₁₀ H ₁₆
Molecular Weight	136.23 g/mol
Appearance	Colorless liquid
Boiling Point	182°C (lit.)
Flash Point	Between 37.8 and 93.3 °C
Hazards	Flammable liquid and vapor.[1][2][3][4] May be fatal if swallowed and enters airways.[1][2] Causes skin and serious eye irritation.[5] May cause respiratory irritation.[5] Suspected of damaging fertility or the unborn child.[2][4]
UN Number	2319

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is crucial when handling **(+)-gamma-Pinene** to prevent exposure through inhalation, skin contact, or eye contact.

Protection Type	Recommended Equipment
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards should be worn.[6] A face shield may be necessary for splash protection.[1][7]
Skin Protection	Handle with chemical-impermeable gloves that have been inspected prior to use.[6] The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[6] Wear fire/flamm resistant and impervious clothing.[6] A lab coat or apron is also recommended.[7] Contaminated clothing should be removed immediately and washed before reuse.[5]
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably under a chemical fume hood, to minimize inhalation of vapors.[5][6] If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate organic vapor cartridge should be used.[6] A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended in such cases.[7]

Operational Plan for Handling (+)-gamma-Pinene

A systematic approach to handling ensures safety at every step, from preparation to disposal.

1. Preparation:

- Ensure the work area is well-ventilated and that a chemical fume hood is operational.[5][6]
- Remove all sources of ignition from the vicinity, as **(+)-gamma-Pinene** is a flammable liquid. [1][2][5][6] This includes open flames, sparks, and hot surfaces.

- Have an emergency eyewash station and safety shower readily accessible.
- Verify that all necessary PPE is available and in good condition.

2. Handling:

- Wear the appropriate PPE as detailed in the table above.
- Ground and bond containers and receiving equipment to prevent static discharge.[\[2\]](#)[\[6\]](#)
- Use non-sparking tools.[\[2\]](#)[\[6\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)[\[6\]](#)
- Avoid breathing vapors, mist, or gas.[\[1\]](#)[\[6\]](#)

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- The recommended storage temperature is 2 - 8 °C.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[8\]](#)
- Store in a locked-up area accessible only to authorized personnel.[\[6\]](#)[\[8\]](#)

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure compliance with regulations.

1. Waste Collection:

- Collect waste **(+)-gamma-Pinene** and any contaminated materials (e.g., absorbent pads, gloves) in a suitable, labeled, and closed container.[\[1\]](#)[\[6\]](#)
- Do not mix with other waste streams.[\[1\]](#)

2. Disposal Procedure:

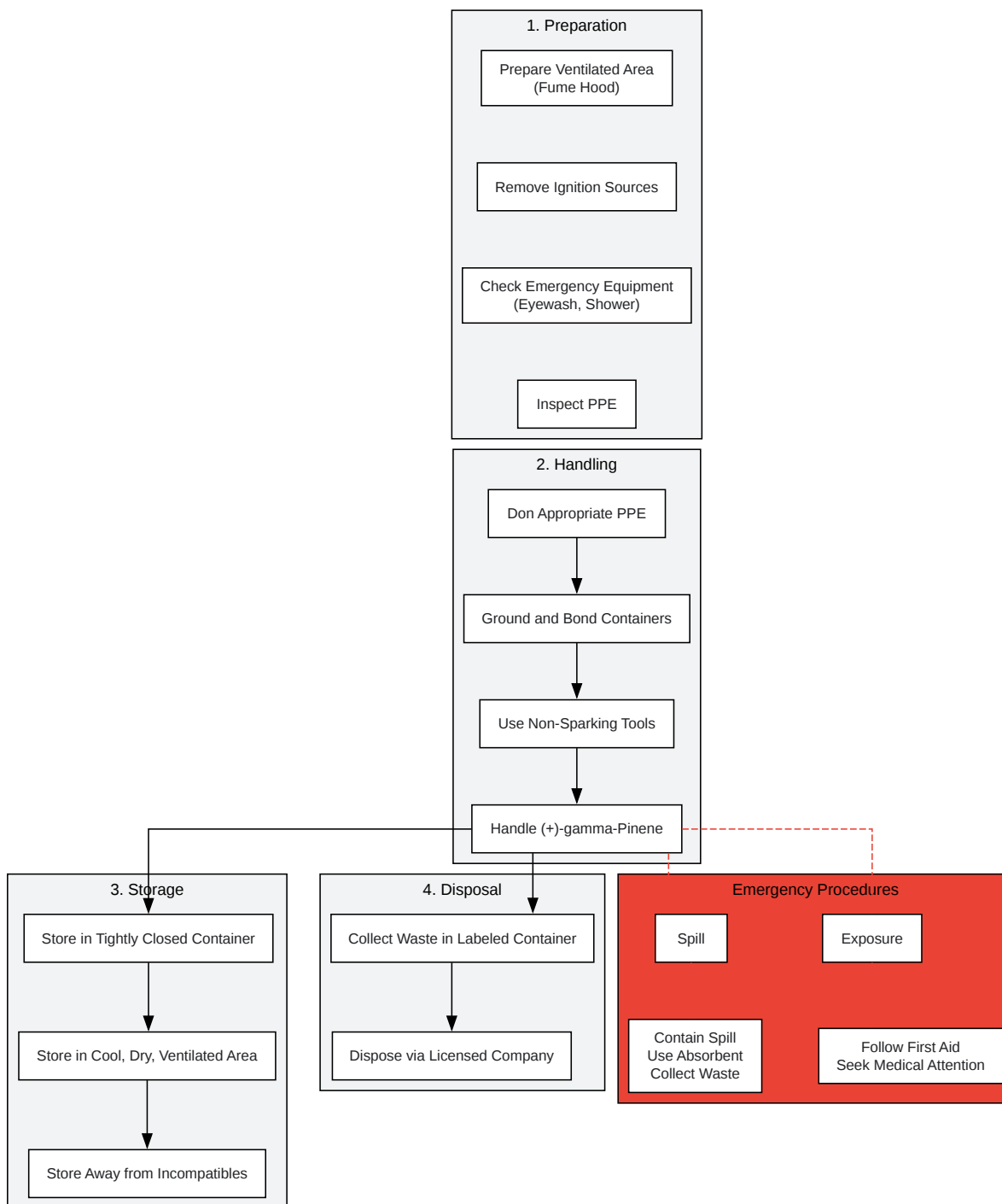
- Dispose of the waste through a licensed disposal company.[\[1\]](#)
- All disposal activities must be in accordance with local, national, and international regulations.[\[1\]](#)
- Handle uncleaned containers as you would the product itself.[\[1\]](#)

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

Incident	First Aid Measures
Inhalation	Move the affected person to fresh air.[5][6] If breathing is difficult, give oxygen.[5][6] If the person is not breathing, give artificial respiration and seek immediate medical attention.[5][6]
Skin Contact	Immediately remove all contaminated clothing.[5][6] Wash the affected skin area with soap and plenty of water.[1][6] Seek medical attention if irritation persists.[5]
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5][6] Remove contact lenses if present and easy to do.[5][6] Continue rinsing and seek immediate medical attention.[5][6]
Ingestion	Do NOT induce vomiting.[1][5][6] Rinse the mouth with water.[1][5][6] Never give anything by mouth to an unconscious person.[1][5][6] Call a poison control center or doctor immediately.[2][6]
Spill	Evacuate personnel to a safe area and ensure adequate ventilation.[1][6] Remove all sources of ignition.[1][5][6] Wear appropriate PPE.[1][6] Prevent further leakage or spillage if it is safe to do so.[1][6] Do not let the chemical enter drains.[1][6] Contain the spill with a non-combustible absorbent material such as sand, earth, or vermiculite.[1] Collect the spilled material and place it in a suitable container for disposal.[1][6]

Workflow for Safe Handling of (+)-gamma-Pinene



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Caption: Workflow for the safe handling of **(+)-gamma-Pinene**.

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